

Application Notes: Dyeing with Disperse Red 92 in Supercritical Carbon Dioxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 92

Cat. No.: B076472

[Get Quote](#)

Supercritical fluid dyeing (SFD) offers a sustainable, water-free alternative to traditional aqueous dyeing methods, which are notable for high water and energy consumption. By utilizing carbon dioxide (CO₂) above its critical point (31.1 °C and 73.8 bar), this technology provides an environmentally favorable method for coloring synthetic fibers, particularly polyester, with disperse dyes. In its supercritical state, CO₂ possesses a unique combination of gas-like viscosity and liquid-like density, enabling it to function as an exceptional solvent and transport medium for non-polar disperse dyes.[1] This facilitates rapid and uniform penetration of the dye into the polymer matrix without requiring water or chemical auxiliaries such as dispersing agents.[1][2] The process results in high-quality dyeing with benefits including shorter processing times, energy savings due to the absence of a drying step, and the ability to recycle over 90% of the CO₂. [1]

While extensive quantitative data specifically for C.I. **Disperse Red 92** is limited in publicly available literature, research on dyeing wool with a range of disperse dyes, including Red 92, has demonstrated high color strength (K/S values) and acceptable color fastness.[3] The principles, parameters, and protocols outlined below are based on established methodologies for similar azo and anthraquinone-based disperse dyes and are directly applicable for experimental work with **Disperse Red 92**.

Quantitative Data Summary

The success of supercritical CO₂ (scCO₂) dyeing is heavily influenced by process parameters. The following tables summarize typical operating conditions, the solubility of comparable disperse dyes, and a comparison of fastness properties with conventional dyeing methods.

Table 1: Typical Process Parameters for scCO₂ Dyeing of Polyester

Parameter	Typical Range	Unit	Notes
Temperature	80 - 140	°C	Affects dye solubility and fiber swelling. Higher temperatures can improve dye uptake but must be controlled to prevent polymer degradation. [1] [4]
Pressure	17 - 29	MPa	Directly influences CO ₂ density, which is a primary driver of dye solubility and its penetration into the fiber. [1] [3]
Dyeing Time	20 - 90	minutes	Significantly shorter than conventional aqueous dyeing due to high diffusion rates in the supercritical fluid. [1]
Dye Concentration	1 - 4	% owf*	The amount of dye used is calculated based on the weight of the fabric. [1]
CO ₂ Flow Rate	20 - 40	mL/min	In dynamic systems, the flow rate affects the dissolution kinetics of the dye. [1] [5]

*owf: on the weight of fabric

Table 2: Solubility of Various Red Disperse Dyes in Supercritical CO2

The solubility of disperse dyes in scCO₂ is a critical factor for achieving successful dyeing and is dependent on the dye's molecular structure as well as the temperature and pressure (density) of the CO₂.

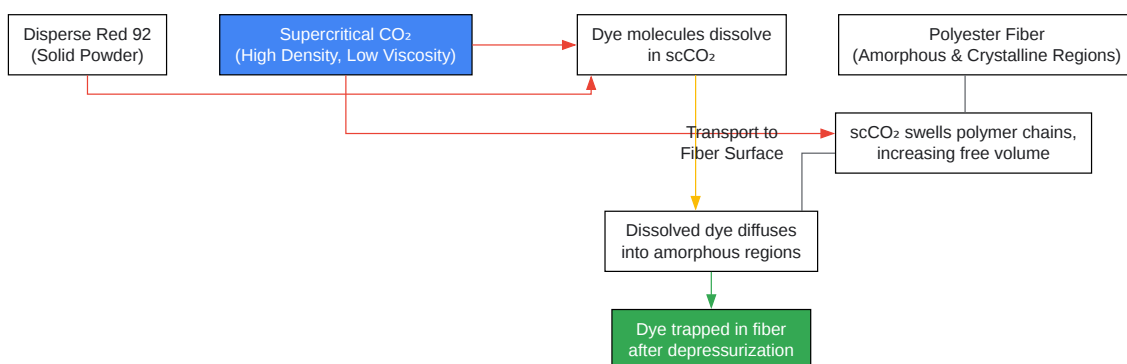
Dye Name	Temperature (°C)	Pressure (MPa)	Solubility (mol/mol)
C.I. Disperse Red 19	70 - 130	14 - 26	1.51×10^{-6} - 2.63×10^{-6} [1][6]
C.I. Disperse Red 73	70 - 130	14 - 26	1.96×10^{-6} - 19.78×10^{-6} [1][6]
C.I. Disperse Red 60	120	25	Solubility of 1.13×10^{-4} g/mL has been measured.[5]

Table 3: Comparative Colorfastness Properties (scCO₂ vs. Aqueous Dyeing)

Colorfastness measures a dyed textile's resistance to fading or color transfer. Supercritical CO₂ dyeing generally produces fastness properties that are comparable or superior to conventional methods.[3]

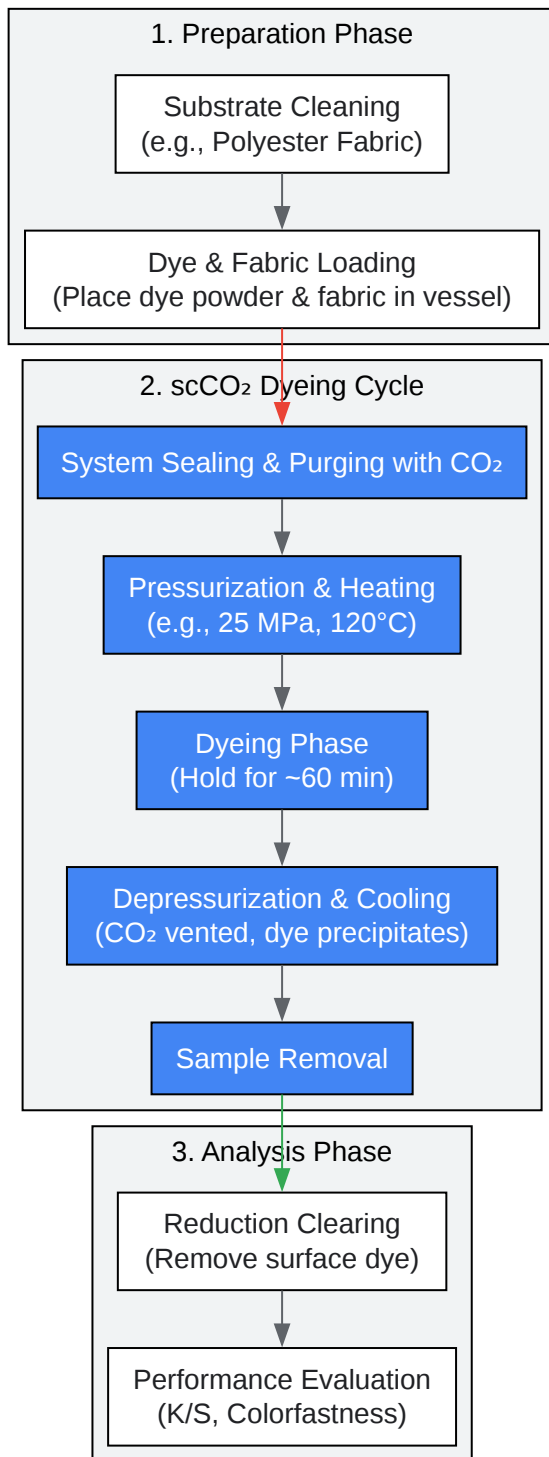
Fastness Test	ISO Standard	Typical Rating (Grade 1-5)
Washing Fastness	ISO 105-C06	4 - 5[1][3]
Rubbing Fastness (Dry)	ISO 105-X12	4 - 5[1][3]
Rubbing Fastness (Wet)	ISO 105-X12	3 - 4[1]
Light Fastness	ISO 105-B02	Acceptable to Good[3]

Visualized Mechanism and Workflow



[Click to download full resolution via product page](#)

Mechanism of dye transport and fixation in scCO₂ dyeing.



[Click to download full resolution via product page](#)

General experimental workflow for supercritical CO₂ dyeing.

Experimental Protocols

Protocol 1: Supercritical CO2 Dyeing of Polyester Fabric

Objective: To dye polyester fabric using **Disperse Red 92** in a supercritical CO2 medium.

Materials & Equipment:

- Pre-cleaned polyester fabric
- **Disperse Red 92** (fine powder)
- High-pressure dyeing vessel (autoclave) with temperature and pressure controls
- High-pressure pump
- CO2 cylinder (purity $\geq 99.5\%$)
- Heating system (e.g., heating jacket or oil bath)

Procedure:

- Sample Preparation: Cut a sample of pre-cleaned polyester fabric (e.g., 5 grams) and weigh it accurately.
- Dye Loading: Place the weighed fabric sample and the calculated amount of **Disperse Red 92** powder (e.g., 1-2% on the weight of fabric) into the dyeing vessel.
- Sealing and Purging: Seal the vessel securely. Purge the system with low-pressure CO2 gas for 2-3 minutes to remove any residual air.^[1]
- Pressurization: Begin pumping liquid CO2 into the vessel until the target pressure (e.g., 20-25 MPa) is reached.^[1]
- Heating and Dyeing: Start the heating system and bring the vessel to the desired dyeing temperature (e.g., 120 °C) at a controlled rate (e.g., 2-3 °C/min).^[1] Once the target temperature and pressure are stable, maintain these conditions for the dyeing duration (e.g., 60 minutes). Agitation or fluid circulation may be used to ensure even dyeing.

- **Cooling and Depressurization:** After the dyeing time has elapsed, cool the vessel to below 50 °C.^[1] Slowly release the pressure at a controlled rate. The rapid pressure drop causes the dye to precipitate from the CO₂, which can be captured for recycling.
- **Sample Removal:** Once the vessel is fully depressurized, open it and remove the dyed fabric sample.

Protocol 2: Post-Dyeing Reduction Clearing

Objective: To remove any dye particles adhering to the surface of the dyed fabric, which can negatively impact rubbing fastness.

Materials:

- Dyed polyester sample
- Sodium dithionite (2 g/L)
- Sodium hydroxide (2 g/L)
- Beaker and heating stirrer
- Deionized water

Procedure:

- Prepare a clearing solution containing 2 g/L sodium dithionite and 2 g/L sodium hydroxide in deionized water.^{[1][7]}
- Immerse the dyed fabric sample in the solution and heat to 60-70 °C for 15-20 minutes with gentle stirring.
- Remove the fabric and rinse it thoroughly with warm and then cold deionized water until the rinsing water is clear.^[1]
- Allow the fabric to air dry completely.

Protocol 3: Evaluation of Dyeing Performance

Objective: To quantify the dyeing result through color strength measurement and to assess the durability of the color.

Methods:

- Color Strength (K/S Value): Use a reflectance spectrophotometer to measure the spectral reflectance of the dyed fabric at its wavelength of maximum absorption (λ_{max}). The Kubelka-Munk equation is used to calculate the K/S value, which is proportional to the concentration of dye in the fiber:
 - $K/S = (1 - R)^2 / 2R$
 - Where R is the decimal fraction of the reflectance of the sample. Higher K/S values indicate a greater color yield on the fabric.[1]
- Colorfastness to Washing (ISO 105-C06): Stitch the dyed specimen between two specified adjacent fabrics (e.g., cotton and wool).[1] Wash the composite specimen in a standardized soap solution under specified conditions of time and temperature. Evaluate the change in color of the specimen and the degree of staining on the adjacent fabrics using standard grey scales.
- Colorfastness to Rubbing (ISO 105-X12): Rub the dyed specimen with a dry and a wet cotton cloth under specified pressure.[1] Evaluate the degree of color transfer to the cotton cloths using the standard grey scale for staining.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Super Critical Carbon Dioxide Assisted Dyeing – A Novel Approach - Fibre2Fashion [fibre2fashion.com]
- 3. researchgate.net [researchgate.net]

- 4. How Does Temperature Affect Dyeing? → Question [fashion.sustainability-directory.com]
- 5. mdpi.com [mdpi.com]
- 6. Comparison of Four Density-Based Semi-Empirical Models for the Solubility of Azo Disperse Dyes in Supercritical Carbon Dioxide [mdpi.com]
- 7. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- To cite this document: BenchChem. [Application Notes: Dyeing with Disperse Red 92 in Supercritical Carbon Dioxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076472#using-disperse-red-92-in-supercritical-carbon-dioxide-dyeing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com